

Dilithium Sulfite: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dilithium sulphite*

Cat. No.: *B076109*

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CAS Number: 13453-87-7

This technical guide provides a comprehensive overview of dilithium sulfite (Li_2SO_3), a compound of interest in various research and development sectors. This document is intended for researchers, scientists, and drug development professionals, offering available data on its properties, safety, and handling, alongside insights into its role in synthetic chemistry.

Physicochemical and Safety Data

A comprehensive Safety Data Sheet (SDS) specifically for dilithium sulfite is not readily available in public databases. The safety information presented is therefore compiled from various sources and should be interpreted with caution. For detailed safety protocols, it is advisable to consult the SDS of the closely related compound, lithium sulfate, while noting the chemical differences.

Physical and Chemical Properties

The known physical and chemical properties of dilithium sulfite are summarized in the table below.

Property	Value	Reference
CAS Number	13453-87-7	[1]
Molecular Formula	Li ₂ SO ₃	
Molar Mass	93.945 g/mol	
Appearance	White, crystalline substance	
Solubility in Water	24.2 g/100 g of solvent	[1]
Melting Point	445 °C	[1]
Decomposition Temperature	445 °C	[1]

Safety and Hazard Information

Due to the absence of a specific SDS for dilithium sulfite, the following hazard information is based on general chemical knowledge and data for analogous compounds.

Hazard Category	GHS Classification	Precautionary Statements
Acute Toxicity	Not classified (Data not available)	P264, P270
Skin Corrosion/Irritation	Not classified (Data not available)	P280
Serious Eye Damage/Irritation	Not classified (Data not available)	P305+P351+P338
Specific target organ toxicity — single exposure	May cause respiratory irritation (H335)	P261, P271, P304+P340, P312, P403+P233, P405, P501

Note: The GHS classification is based on information available on the compound's Wikipedia page and may not be comprehensive.

Experimental Protocols

Detailed experimental protocols involving dilithium sulfite are not widely published. However, its use as a precursor in the synthesis of other compounds, such as lithium sulfide (Li_2S), has been described.

Synthesis of Lithium Sulfide

Dilithium sulfite can be utilized as a sulfur and lithium source in the preparation of lithium sulfide, a critical material in the development of lithium-sulfur batteries. A patented method describes the following general procedure:

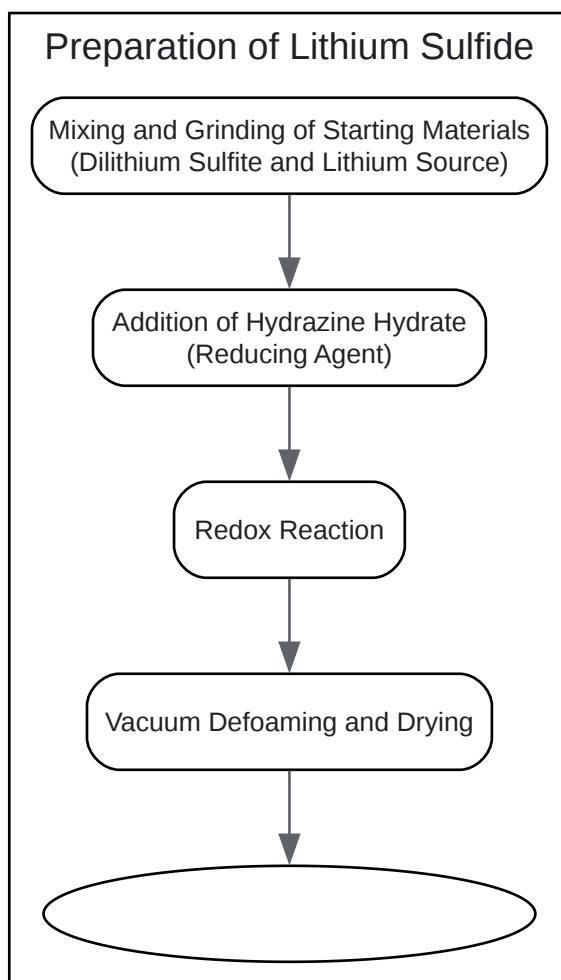
- **Mixing and Grinding:** A sulfur source, such as dilithium sulfite, is mixed and ground with a lithium source. During the grinding process, hydrazine hydrate is added.
- **Reaction:** The redox reaction is carried out in the presence of the reducing agent (hydrazine hydrate) to facilitate the conversion to lithium sulfide.
- **Purification:** The resulting mixture undergoes vacuum defoaming treatment and drying to purify the lithium sulfide product.

Signaling Pathways and Drug Development

Based on available scientific literature, there is no significant evidence to suggest the direct involvement of dilithium sulfite in biological signaling pathways or its application in drug development. Its primary area of research interest appears to be in materials science, particularly for energy storage applications.

Visualized Workflow

The following diagram illustrates the generalized workflow for the synthesis of lithium sulfide using dilithium sulfite as a potential starting material, as described in the patent literature.



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Caption: Synthesis of Lithium Sulfide from Dilithium Sulfite.

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References

- 1. lithium sulfite [chemister.ru]
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